

VER-155008: A Technical Guide to a Potent Hsp70 Inhibitor

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Compound of Interest

Compound Name: VER-00158411

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Abstract

VER-155008 is a novel, adenosine-derived small molecule inhibitor that demonstrates high potency against the 70 kDa heat shock protein (Hsp70) family of molecular chaperones. By competitively binding to the ATP-binding pocket of Hsp70, VER-155008 disrupts the chaperone's function, leading to the destabilization and degradation of a wide array of client proteins, many of which are integral to cancer cell survival and proliferation. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and biological activity of VER-155008, supported by a compilation of quantitative data and detailed experimental protocols. The document aims to serve as a valuable resource for researchers investigating Hsp70 inhibition as a therapeutic strategy in oncology and other diseases.

Chemical Structure and Properties

VER-155008, with the chemical name 5'-O-[(4-Cyanophenyl)methyl]-8-[[[(3,4-dichlorophenyl)methyl]amino]-adenosine, is a purine nucleoside derivative.^{[1][2][3]} Its structure is characterized by a dichlorobenzylamino group at the 8-position and a cyanophenylmethyl ether at the 5'-position of the adenosine core.

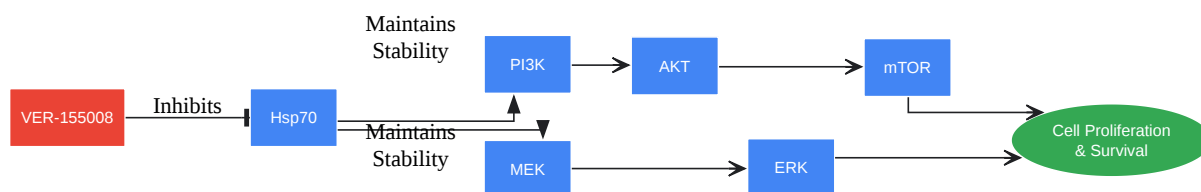
Identifier	Value
IUPAC Name	4-[[[(2R,3S,4R,5R)-5-[6-amino-8-[(3,4-dichlorophenyl)methylamino]purin-9-yl]-3,4-dihydroxyoxolan-2-yl]methoxymethyl]benzonitrile[1][3]
CAS Number	1134156-31-2[1][3][4]
Molecular Formula	C25H23Cl2N7O4[1][3][4]
Molecular Weight	556.4 g/mol [3][4][5]

Mechanism of Action

VER-155008 functions as a competitive inhibitor of the Hsp70 family of proteins, which includes Hsp70, Hsc70 (Heat shock cognate 70), and Grp78 (glucose-regulated protein 78, also known as BiP).[1][2][5] It specifically targets the nucleotide-binding domain (NBD) of Hsp70, mimicking the binding of ATP.[1][6][7] This competitive binding blocks the ATPase activity of Hsp70, a critical step in its chaperone cycle.[1] The inhibition of Hsp70's function leads to the misfolding and subsequent proteasome-dependent degradation of its client proteins, many of which are crucial for tumor cell survival and proliferation.[6] This disruption of protein homeostasis ultimately induces apoptosis and inhibits cell growth in various cancer cell lines.[6][8]

Signaling Pathway Disruption

VER-155008 has been shown to suppress tumor progression by down-regulating the phosphorylation of key proteins in the PI3K/AKT/mTOR and MEK/ERK signaling pathways.[7] These pathways are critical for cell growth, proliferation, and survival, and their inhibition contributes significantly to the anti-tumor effects of VER-155008.



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VER-155008 inhibits Hsp70, leading to the downregulation of PI3K/AKT/mTOR and MEK/ERK signaling pathways.

Quantitative Biological Data

The biological activity of VER-155008 has been characterized through various in vitro assays. The following tables summarize the key quantitative data.

Table 3.1: Inhibitory Activity against Hsp70 Family Proteins

Target	Assay Type	IC50	Ki	Kd	Reference
Hsp70	Cell-free	0.5 μ M	0.3 μ M	[2][5][9]	
Hsc70	Cell-free	2.6 μ M	10 μ M	[5][6][9]	
Grp78 (BiP)	Cell-free	2.6 μ M	80 nM	[5][6][9]	
Hsp90 β	Cell-free	>200 μ M	[2][9]		

Table 3.2: Anti-proliferative Activity (GI50) in Cancer Cell Lines

Cell Line	Cancer Type	GI50	Reference
HCT116	Colon Carcinoma	5.3 μ M	[5][9]
BT474	Breast Carcinoma	10.4 μ M	[5][9]
HT29	Colon Carcinoma	12.8 μ M	[9]
MB-468	Breast Carcinoma	14.4 μ M	[5][9]

Table 3.3: IC50 for Cell Viability in PC12 Pheochromocytoma Cells

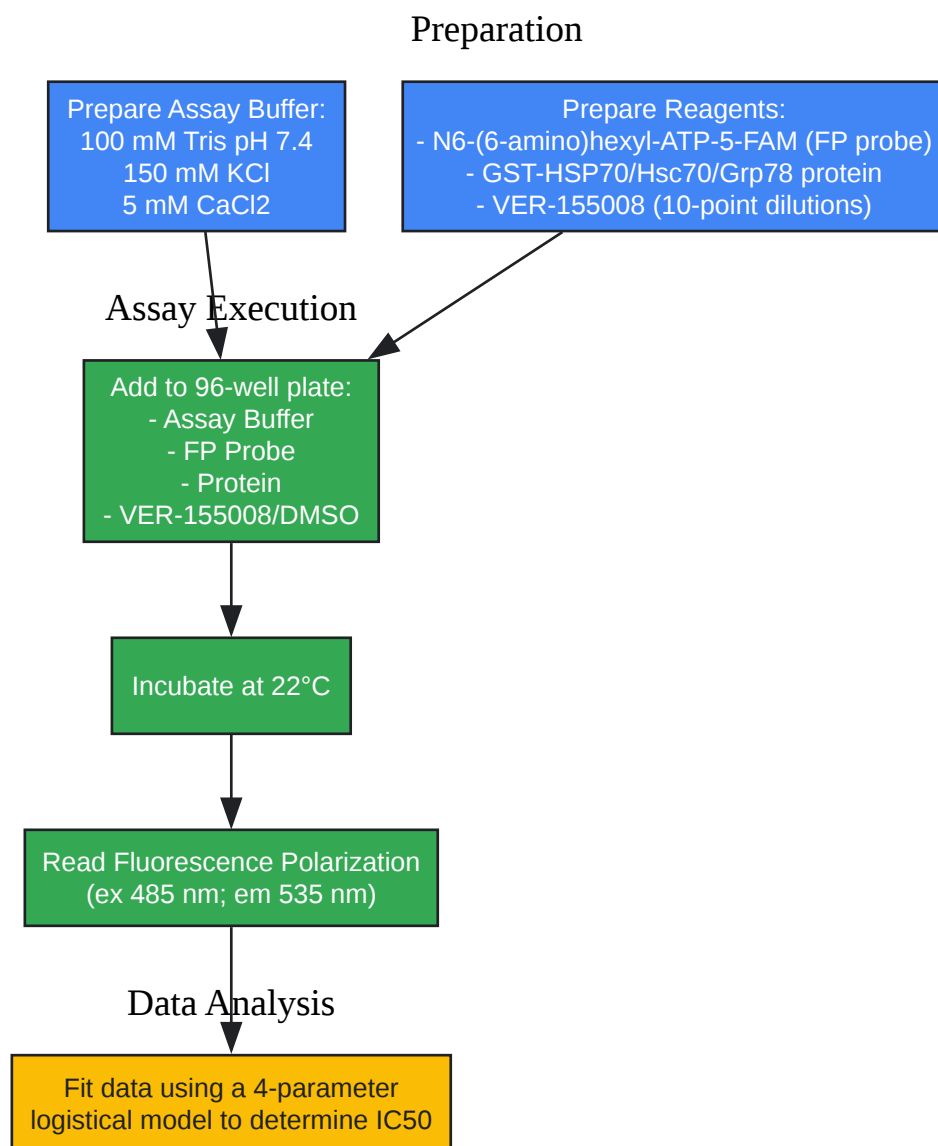
Time Point	IC50	Reference
24 h	64.3 μ M	[7]
48 h	61.8 μ M	[7]
72 h	50.5 μ M	[7]

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize VER-155008.

Hsp70 Family Fluorescence Polarisation (FP) Assay

This assay is used to determine the inhibitory activity of VER-155008 against Hsp70, Hsc70, and Grp78.



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Workflow for the Hsp70 family fluorescence polarisation assay.

Protocol Details:

- Hsp70: Final concentrations in the assay are 20 nM for the FP probe and 400 nM for GST-HSP70. The mixture is incubated for 3 hours before reading.[5]
- Hsc70: Final concentrations are 20 nM for the FP probe and 0.3 µM for the protein, with a 30-minute incubation.[5][10]

- Grp78: Final concentrations are 10 nM for the FP probe and 2 μ M for the protein, with a 2-hour incubation.[\[5\]](#)[\[10\]](#)

Cell Proliferation Assay (Sulforhodamine B - SRB)

This assay is used to determine the anti-proliferative effects of VER-155008 on cancer cell lines.

Protocol:

- Seed cells in 96-well plates and allow them to attach overnight.
- Treat cells with various concentrations of VER-155008 for 72 hours.
- Fix the cells with trichloroacetic acid (TCA).
- Stain the cells with Sulforhodamine B dye.
- Wash away the unbound dye and solubilize the bound dye.
- Measure the absorbance at a specific wavelength to determine cell density.
- Calculate the GI50 value, which is the concentration of the compound that causes 50% inhibition of cell growth.

Apoptosis and Cell Cycle Analysis

Flow cytometry is a common method to assess apoptosis and cell cycle distribution following treatment with VER-155008.

Apoptosis (Annexin V/PI Staining):

- Treat cells with VER-155008 for the desired time.
- Harvest and wash the cells.
- Resuspend cells in Annexin V binding buffer.
- Add Annexin V-FITC and Propidium Iodide (PI).

- Incubate in the dark.
- Analyze the cells by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.[\[11\]](#)

Cell Cycle Analysis:

- Treat cells with VER-155008.
- Harvest, wash, and fix the cells in ethanol.
- Treat with RNase to remove RNA.
- Stain the cellular DNA with Propidium Iodide.
- Analyze the DNA content by flow cytometry to determine the percentage of cells in G1, S, and G2/M phases of the cell cycle.[\[12\]](#)[\[13\]](#)

Western Blot Analysis

Western blotting is used to detect changes in protein expression levels, such as the phosphorylation status of proteins in signaling pathways or the degradation of Hsp70 client proteins.

Protocol:

- Lyse treated and untreated cells to extract proteins.
- Determine protein concentration using a BCA or Bradford assay.
- Separate proteins by size using SDS-PAGE.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane to prevent non-specific antibody binding.
- Incubate the membrane with primary antibodies specific to the target proteins (e.g., phospho-AKT, total AKT, cleaved caspase-3).

- Wash and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.^{[7][11]}

Conclusion

VER-155008 is a well-characterized and potent inhibitor of the Hsp70 family of molecular chaperones. Its ability to induce apoptosis and inhibit cell proliferation in a variety of cancer cell lines, coupled with its defined mechanism of action involving the disruption of key survival signaling pathways, makes it a valuable tool for cancer research and a promising lead compound for the development of novel anti-cancer therapeutics. The data and protocols presented in this guide provide a solid foundation for further investigation into the therapeutic potential of Hsp70 inhibition.

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References

- 1. Frontiers | Heat Shock Cognate 70 Inhibitor, VER-155008, Reduces Memory Deficits and Axonal Degeneration in a Mouse Model of Alzheimer's Disease [frontiersin.org]
- 2. VER 155008 | Hsp70 | Tocris Bioscience [tocris.com]
- 3. Ver-155008 | C25H23Cl2N7O4 | CID 25195348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. VER-155008 - HSP70 Inhibitors and Modulators | StressMarq [stressmarq.com]
- 5. selleckchem.com [selleckchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. HSP70 inhibitor VER155008 suppresses pheochromocytoma cell and xenograft growth by inhibition of PI3K/AKT/mTOR and MEK/ERK pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The heat shock protein 70 inhibitor VER155008 suppresses the expression of HSP27, HOP and HSP90 β and the androgen receptor, induces apoptosis, and attenuates prostate cancer cell growth - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. medchemexpress.com [medchemexpress.com]
- 10. VER-155008 | Hsp70 Inhibitor | TargetMol [targetmol.com]
- 11. Comparison of the activity of three different HSP70 inhibitors on apoptosis, cell cycle arrest, autophagy inhibition, and HSP90 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Functional inhibition of heat shock protein 70 by VER-155008 suppresses pleural mesothelioma cell proliferation via an autophagy mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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